

Application Note: Determination of Manogepix MICs by EUCAST Broth Microdilution

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Compound of Interest

Compound Name: *Fosmanogepix*

Cat. No.: *B605549*

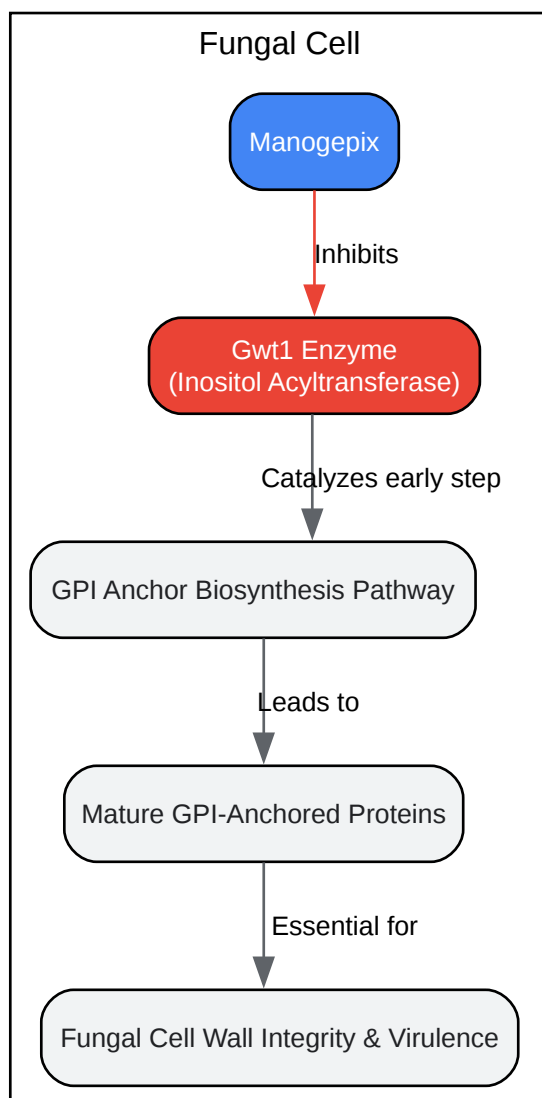
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Introduction

Manogepix (MGX) is the active moiety of the prodrug **fosmanogepix**, a first-in-class antifungal agent with a novel mechanism of action.[1][2][3] It targets the fungal enzyme Gwt1 (glycosylphosphatidylinositol-anchored wall protein transfer 1), which is essential for the biosynthesis of GPI-anchored proteins crucial for fungal cell wall integrity and virulence.[1][4][5] This unique mechanism provides activity against a broad spectrum of fungal pathogens, including species resistant to other antifungal classes like azoles and echinocandins.[2][3] Accurate determination of the Minimum Inhibitory Concentration (MIC) is critical for understanding its spectrum of activity, monitoring for resistance development, and guiding preclinical and clinical research. The European Committee on Antimicrobial Susceptibility Testing (EUCAST) has established standardized broth microdilution methods for antifungal susceptibility testing to ensure inter-laboratory reproducibility.[6] This document provides a detailed protocol for determining Manogepix MICs against various fungal isolates using the EUCAST broth microdilution method.

Signaling Pathway of Manogepix



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Caption: Mechanism of action of Manogepix.

Manogepix MIC Data Summary

The following table summarizes Manogepix MIC ranges for various fungal species as determined by broth microdilution methods. These values are provided for informational purposes and may vary based on the specific isolates tested.

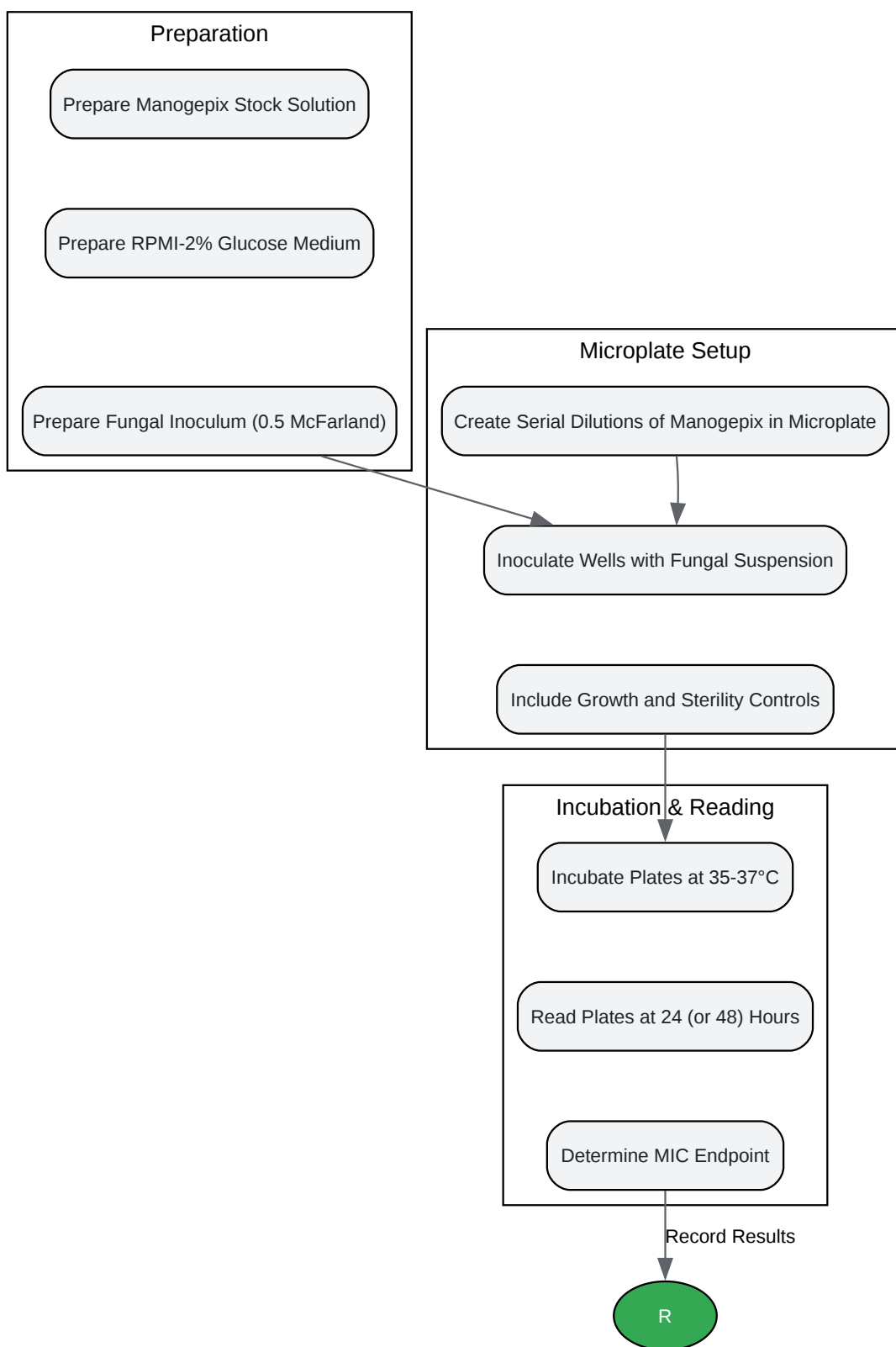
Fungal Species	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Candida albicans	0.008	0.008	≤0.001 - 0.25
Candida auris	0.008	0.016	0.002 - 0.063
Candida glabrata	0.03 - 0.06	0.06 - 0.12	0.004 - >0.5
Candida krusei	>0.5	>0.5	>0.5
Candida parapsilosis	0.03	0.03	0.016 - 0.125
Cryptococcus neoformans	0.5	1	0.03 - 1
Aspergillus fumigatus	0.016 - 0.03	0.03	≤0.008 - 0.06
Scedosporium spp.	0.03 - 0.06	0.06 - 0.12	Not specified
Fusarium spp.	0.016	0.06	Not specified

Note: Data compiled from multiple sources which may have used EUCAST or CLSI methodologies.^{[7][8][9][10][11]} For filamentous fungi, Minimum Effective Concentration (MEC) values are often reported and may differ from MICs.^[4]

Protocol: Manogepix MIC Determination by EUCAST Broth Microdilution

This protocol is based on the EUCAST definitive document for broth microdilution antifungal susceptibility testing of yeasts and is adapted for Manogepix.

Experimental Workflow



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References

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